

An In-depth Technical Guide to the Physicochemical Characteristics of Sulfacetamide

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Compound of Interest

Compound Name: *Salacetamide*

Cat. No.: *B1681388*

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A Note on Terminology: This document provides a comprehensive overview of the physicochemical properties of Sulfacetamide. The initial request specified "**Salacetamide**," for which there is a scarcity of scientific literature. It is presumed that the intended subject of inquiry was the widely studied sulfonamide antibiotic, Sulfacetamide.

Introduction

Sulfacetamide is a synthetic bacteriostatic antibiotic belonging to the sulfonamide class.^{[1][2]} It is a competitive inhibitor of the bacterial enzyme dihydropteroate synthase, which is essential for the synthesis of folic acid.^{[1][3][4]} By blocking this pathway, sulfacetamide prevents the growth and proliferation of susceptible bacteria. This guide details the core physicochemical characteristics of Sulfacetamide, offering critical data and methodologies for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental identifiers and physicochemical properties of Sulfacetamide are summarized in the tables below. This data is crucial for its formulation, delivery, and understanding its biological activity.

Table 1: Chemical Identifiers of Sulfacetamide

Identifier	Value	Reference
IUPAC Name	N-[(4-aminophenyl)sulfonyl]acetamide	
CAS Number	144-80-9	
Chemical Formula	C ₈ H ₁₀ N ₂ O ₃ S	
Molecular Weight	214.24 g/mol	
Synonyms	N-Acetylsulfanilamide, Sulphacetamide, Acetosulfamine	

Table 2: Physicochemical Properties of Sulfacetamide

Property	Value	Reference
Melting Point	182-184 °C	
pKa	5.4	
Physical Description	White or slightly yellow crystalline powder	
Solubility (Water)	Soluble (1:62.5 at 37°C)	
Solubility (Organic Solvents)	Soluble in alcohol	

The sodium salt of sulfacetamide is also commonly used in pharmaceutical formulations due to its higher aqueous solubility.

Table 3: Properties of Sulfacetamide Sodium

Property	Value	Reference
CAS Number	127-56-0 (anhydrous), 6209-17-2 (monohydrate)	
Molecular Formula	C ₈ H ₉ N ₂ NaO ₃ S (anhydrous)	
Molecular Weight	236.23 g/mol (anhydrous), 254.24 g/mol (monohydrate)	
Solubility (Water)	Freely soluble	
Solubility (Ethanol)	~1 mg/mL	
Solubility (DMSO)	~15 mg/mL	
Solubility (Dimethyl Formamide)	~20 mg/mL	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of Sulfacetamide are outlined below. These are standard methodologies widely used in pharmaceutical sciences.

Determination of Melting Point

The melting point of Sulfacetamide can be determined using a standard melting point apparatus.

Methodology:

- A small, dry sample of crystalline Sulfacetamide is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The temperature is raised at a controlled rate.
- The temperature range at which the sample is observed to melt is recorded as the melting point.

Determination of pKa (Acid Dissociation Constant)

The pKa of Sulfacetamide can be determined by potentiometric titration.

Methodology:

- A standard solution of Sulfacetamide is prepared in water.
- The solution is titrated with a standard solution of a strong base (e.g., NaOH).
- The pH of the solution is measured after each addition of the titrant using a calibrated pH meter.
- A titration curve (pH vs. volume of titrant) is plotted.
- The pKa is determined from the pH at the half-equivalence point.

Determination of Solubility

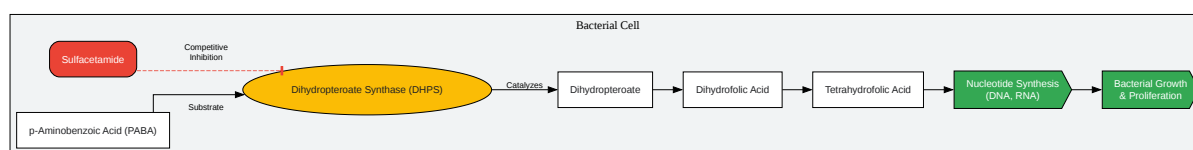
The solubility of Sulfacetamide in various solvents can be determined by the shake-flask method.

Methodology:

- An excess amount of Sulfacetamide is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is filtered to remove any undissolved solid.
- The concentration of Sulfacetamide in the filtrate is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

Mechanism of Action: Inhibition of Folic Acid Synthesis

Sulfacetamide exerts its bacteriostatic effect by competitively inhibiting the enzyme dihydropteroate synthase (DHPS). This enzyme catalyzes the conversion of para-aminobenzoic acid (PABA) to dihydropteroate, a crucial step in the bacterial synthesis of folic acid. As humans obtain folic acid from their diet, this pathway is absent in mammalian cells, providing selective toxicity against susceptible bacteria.



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Caption: Mechanism of action of Sulfacetamide.

The diagram above illustrates how Sulfacetamide acts as a competitive inhibitor of dihydropteroate synthase, thereby blocking the bacterial folic acid synthesis pathway and inhibiting bacterial growth.

Conclusion

This technical guide provides a detailed summary of the key physicochemical characteristics of Sulfacetamide. The presented data on its chemical identity, physical properties, and mechanism of action, along with standardized experimental protocols, serves as a valuable resource for researchers and professionals in the field of drug development and pharmaceutical sciences. A thorough understanding of these properties is fundamental for the effective formulation, quality control, and therapeutic application of this important antibiotic.

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